Advanced Safety & Handling Guide: 4-Bromo-1-ethyl-3-ethynyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-bromo-1-ethyl-3-ethynyl-1H-pyrazole*
Cat. No.:	*B13516521*

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Executive Summary & Chemical Identity

Warning: This compound is a high-value, functionalized intermediate often used in the synthesis of kinase inhibitors (e.g., BTK or LRRK2 pathways). It combines a halogenated scaffold with a reactive terminal alkyne.

Unlike commodity chemicals, specific regulatory SDS data for this exact structure is often proprietary or sparse. This guide synthesizes safety protocols based on Structure-Activity Relationships (SAR), utilizing data from the closest structural analog (4-bromo-3-ethynyl-1-methyl-1H-pyrazole) and standard protocols for terminal alkynes.

Physiochemical Profile

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Property	Value (Predicted/Analog-Derived)	Technical Note
Chemical Name	4-bromo-1-ethyl-3-ethynyl-1H-pyrazole	IUPAC nomenclature
Formula	C H BrN	Calculated based on structure
Molecular Weight	~199.05 g/mol	vs. Methyl analog (185.02 g/mol)
Physical State	Off-white to pale yellow solid	Typical of brominated pyrazoles
Solubility	DMSO, DMF, DCM, Ethyl Acetate	Poor water solubility predicted (LogP > 2.0)
Melting Point	45–60 °C (Estimated)	Low-melting solid; handle with care
Reactivity	High (Terminal Alkyne + Aryl Halide)	Dual reactivity: Sonogashira/Click & Cross-coupling

Hazard Identification & Toxicology (The "Why" Behind the Risk)

Standard SDSs list hazards; they rarely explain the mechanism. Understanding the mechanism allows for better risk assessment in novel workflows.

The "Alkyne" Risk Factor (Physical Hazard)

The C-3 position contains a terminal ethynyl group (-C≡CH).

- Mechanism: The terminal proton is weakly acidic (pKa ~25). In the presence of base and specific metals (Copper, Silver, Mercury), it can form metal acetylides.[1]

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- Risk: Dry metal acetylides are shock-sensitive explosives.
- Protocol Implication:Never use metal spatulas or copper tubing/fittings when handling solutions of this compound in basic media.

The "Halogen/Heterocycle" Risk Factor (Health Hazard) [2]

- Skin/Eye Irritation (H315/H319): Alkyl-pyrazoles are lipophilic; they penetrate the stratum corneum, delivering the irritant bromide motif to the dermis.
- Respiratory Irritation (H335): As a low-melting solid, sublimation or dust formation is likely during weighing.
- Acute Toxicity (Predicted H302): Based on pyrazole analogs, oral toxicity is likely in the 300–2000 mg/kg range (Category 4).

Handling, Stability & Reactivity Workflow

This section details the operational logic for maintaining compound integrity and operator safety.

Storage Logic (Self-Validating System)

- Condition: Store at -20°C under Argon/Nitrogen.
- Causality: Terminal alkynes undergo slow oxidative homocoupling (Glaser coupling) in the presence of oxygen and trace moisture, turning the solid brown/black.
- Validation: Before use, check solubility. If the compound leaves a dark, insoluble residue in DCM, polymerization has occurred.

Workflow Visualization

The following diagram outlines the decision logic for handling this compound, specifically addressing the alkyne hazard.

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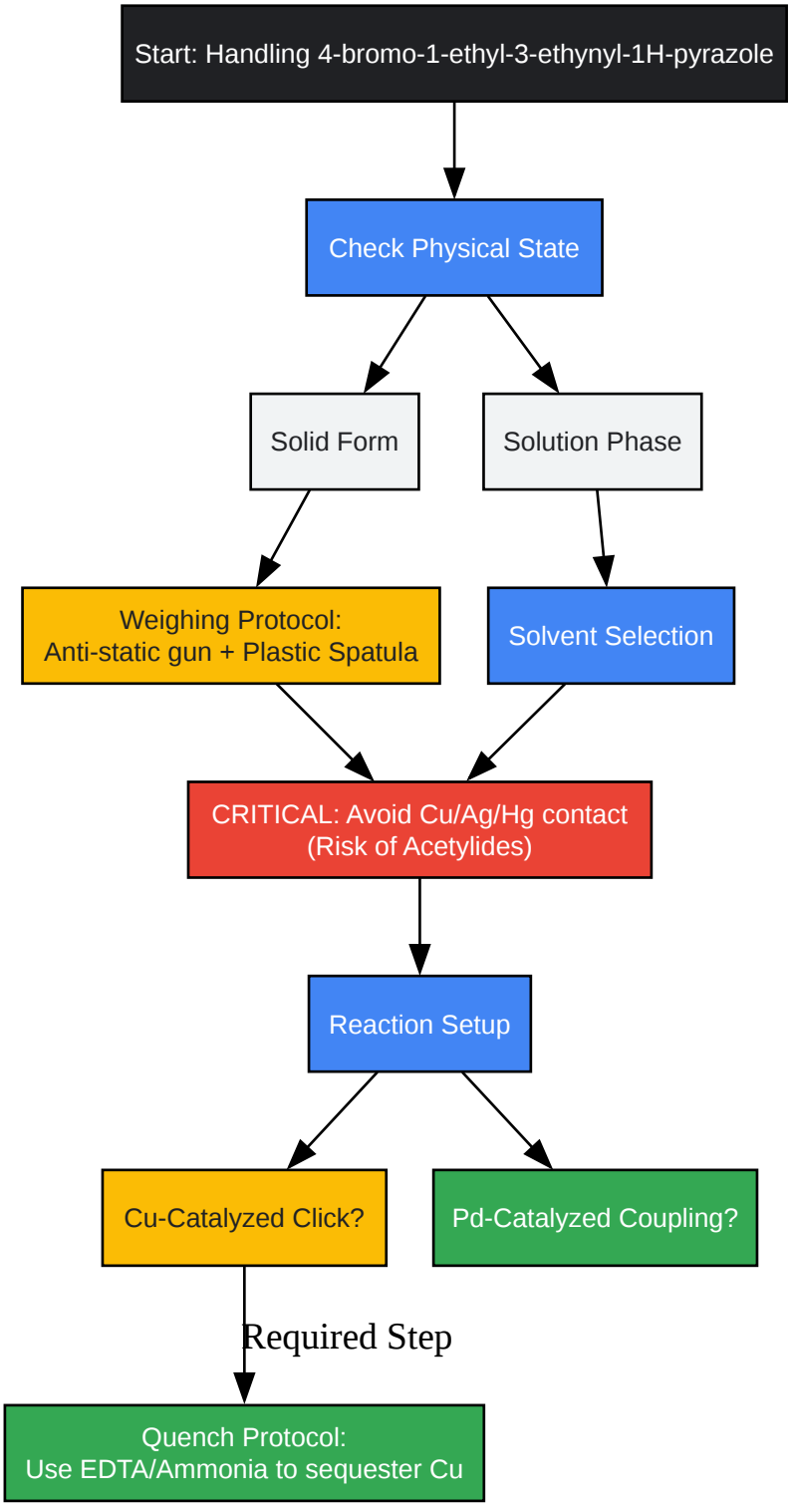

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Figure 1: Operational safety logic focusing on the prevention of metal acetylide formation during synthesis.

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Emergency Protocols

These protocols are designed to be "self-validating"—the steps include checks to ensure the hazard is neutralized.

Decontamination of Spills (Solid)

- Isolate: Evacuate the immediate 3-meter radius.
- PPE: Double nitrile gloves (breakthrough time > 4 hours for solid), N95/P100 respirator.
- Neutralize: Do not use metal dustpans. Use a plastic scoop.
- Clean: Wipe surface with acetone, followed by a soap/water wash.
- Validation: Shine a UV lamp (254 nm) on the area. Pyrazoles often fluoresce or absorb UV; a dark spot on a fluorescent TLC plate background indicates residue remains.

First Aid (Chemical Exposure)

- Eye Contact: Flush for 15 minutes. Mechanism: Brominated organics can hydrolyze to release HBr in moist tissues. Immediate dilution is critical to prevent corneal opacity.
- Skin Contact: Wash with soap and water.[2][3] Do not use ethanol immediately, as it may increase transdermal absorption of the lipophilic pyrazole.

Ecological & Disposal Considerations

- Aquatic Toxicity: Halogenated pyrazoles are generally persistent and toxic to aquatic life (Estimated LC50 < 10 mg/L).
- Disposal:
  - Solid: Dissolve in a combustible solvent (Acetone) and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HBr/NOx).
  - Aqueous Waste: If Cu-catalysts were used (Click chemistry), the aqueous waste must be treated with chelating resins (e.g., QuadraPure™) to remove copper before disposal to prevent heavy metal contamination.

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Synthesis & Application Context (Technical Grounding)

Understanding why you are using this chemical helps in predicting hazards.

This molecule is a "bi-functional linchpin":

- The Bromide (C4): Ready for Suzuki-Miyaura coupling to attach aryl groups (e.g., building the core of a kinase inhibitor).
- The Alkyne (C3): Ready for "Click" chemistry (CuAAC) or Sonogashira coupling to extend the carbon skeleton.

Reference Workflow: Typically, the bromide is reacted first (Suzuki) due to the higher stability of the alkyne under basic Suzuki conditions, provided the alkyne is protected or the temperature is controlled. If the alkyne is reacted first (Sonogashira), the C4-bromide might undergo competitive oxidative addition.

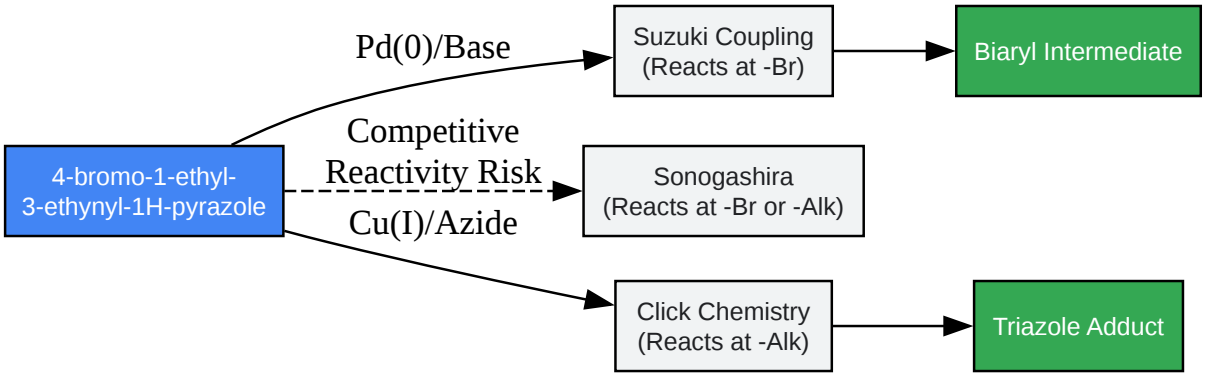

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Figure 2: Synthetic divergence and reactivity risks. The dual-functional nature requires precise chemoselective control.

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